

Proper Disposal of G007-LK: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: G007-LK

Cat. No.: B15586906

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For researchers, scientists, and drug development professionals utilizing **G007-LK**, a potent and selective inhibitor of Tankyrase 1 and 2, adherence to proper disposal protocols is essential for maintaining a safe and compliant laboratory environment. While **G007-LK** is not classified as a hazardous substance according to Regulation (EC) No. 1907/2006 (REACH), responsible chemical management practices must be followed. This guide provides detailed, step-by-step procedures for the appropriate disposal of **G007-LK** in various forms.

Key Chemical and Physical Properties

A summary of the key quantitative data for **G007-LK** is presented below to inform handling and disposal decisions.

Property	Value
CAS Number	1380672-07-0
Molecular Formula	C ₂₅ H ₁₆ ClN ₇ O ₃ S
Molecular Weight	529.96 g/mol
Appearance	White to off-white powder
Solubility	DMSO: 25 mg/mL

Experimental Protocols for Disposal

The following protocols provide detailed methodologies for the proper disposal of **G007-LK** in its pure form, as a solution, and for its empty containers.

Disposal of Unused **G007-LK** (Solid)

- **Non-Hazardous Waste Stream:** Unused or expired solid **G007-LK** should be disposed of as non-hazardous chemical waste.
- **Packaging:** Ensure the material is in a securely sealed container to prevent dust formation. The original container is ideal.
- **Labeling:** Clearly label the container as "Non-Hazardous Waste" and include the chemical name "**G007-LK**".
- **Collection:** Place the sealed and labeled container in the designated collection area for non-hazardous solid chemical waste, following your institution's specific waste management procedures.

Disposal of **G007-LK** Solutions

- **Solvent Consideration:** The primary determinant for the disposal of **G007-LK** solutions is the solvent used.
- **Aqueous Solutions:** For dilute aqueous solutions of **G007-LK**, consult your institution's guidelines for the disposal of non-hazardous aqueous waste. In many cases, these can be neutralized to a pH between 6.0 and 8.0 and then discharged to the sanitary sewer with copious amounts of water. Always verify local regulations before drain disposal.
- **Organic Solvent Solutions:** Solutions of **G007-LK** in organic solvents (e.g., DMSO) must be disposed of as hazardous chemical waste due to the flammability and potential toxicity of the solvent.
 - **Collection:** Collect the waste solution in a designated, properly sealed, and labeled hazardous waste container.
 - **Labeling:** The label must clearly indicate the full chemical name of all components (e.g., "**G007-LK** in Dimethyl Sulfoxide") and their approximate concentrations.

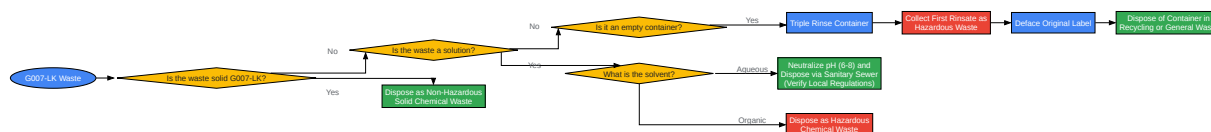
- Segregation: Do not mix with other incompatible waste streams.

Disposal of Empty G007-LK Containers

- Triple Rinsing: To ensure the removal of any residual chemical, triple rinse the empty container with a suitable solvent (e.g., ethanol or acetone).
- Rinsate Collection: The rinsate from the first rinse should be collected and disposed of as hazardous chemical waste, following the procedure for organic solvent solutions. Subsequent rinsates may be managed as non-hazardous waste, depending on institutional policies.
- Container Defacing: After rinsing, deface or remove the original label to prevent misuse.
- Final Disposal: The clean, defaced container can typically be disposed of in the regular laboratory glass or plastic recycling stream, or as general waste, in accordance with your facility's procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **G007-LK**.



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Caption: Decision tree for **G007-LK** disposal.

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